

Unable to Identify Chemical Compound "J 2931"

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **J 2931**

Cat. No.: **B1672717**

[Get Quote](#)

An extensive search for the chemical properties and structure of a compound designated "**J 2931**" has yielded no relevant results. The identifier "**J 2931**" does not appear to correspond to a known chemical substance in the public chemical databases and literature accessed.

The predominant results for the search term "**J 2931**" are in reference to SAE J2931, which is a standard developed by SAE International for digital communications for plug-in electric vehicles.^{[1][2][3][4]} This standard establishes requirements for communication between the vehicle, the electric vehicle supply equipment (EVSE), and the utility grid.^[1]

A single search result mentioned the value "2931" in the context of Fourier-transform infrared spectroscopy (FTIR) of graphene oxide, where a band at 2931 cm^{-1} corresponds to the C-H stretching vibration of methylene groups. However, this is a spectral feature and not a designation for a specific chemical compound.

Given the lack of information for a chemical entity named "**J 2931**," it is not possible to provide the requested in-depth technical guide, including chemical properties, structure, experimental protocols, and data visualization. It is recommended to verify the identifier of the compound of interest.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. sae.org [sae.org]
- 2. webstore.ansi.org [webstore.ansi.org]
- 3. sae.org [sae.org]
- 4. sae.org [sae.org]
- To cite this document: BenchChem. [Unable to Identify Chemical Compound "J 2931"]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1672717#j-2931-chemical-properties-and-structure\]](https://www.benchchem.com/product/b1672717#j-2931-chemical-properties-and-structure)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com